

# Olanexidine Hydrochloride: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: Olanexidine Hydrochloride

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An In-depth Overview of the Chemical Structure, Properties, and Antimicrobial Activity of a Novel Antiseptic Agent

## Introduction

**Olanexidine Hydrochloride**, with the development code OPB-2045, is a novel monobiguanide antiseptic agent. It exhibits potent bactericidal activity against a wide spectrum of pathogens, including both Gram-positive and Gram-negative bacteria. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, mechanism of action, and antimicrobial efficacy, supported by experimental data and protocols.

## Chemical Structure and Properties

**Olanexidine Hydrochloride** is chemically known as 1-(3,4-dichlorobenzyl)-5-octylbiguanide hydrochloride. Its structure features a dichlorobenzyl group and an octyl chain linked by a biguanide core, which is crucial for its antimicrobial function.

Table 1: Chemical and Physical Properties of **Olanexidine Hydrochloride**

Property	Value	Reference(s)
Chemical Name	1-(3,4-dichlorobenzyl)-5-octylbiguanide hydrochloride	
Molecular Formula	C <sub>17</sub> H <sub>28</sub> Cl <sub>3</sub> N <sub>5</sub>	[1]
Molecular Weight	408.8 g/mol	[1]
CAS Number	146509-94-6	[1]
Appearance	White to off-white crystalline powder	
Solubility	DMSO: ≥ 62.5 mg/mL (152.89 mM)	[1]
Water: Poorly soluble	[2]	
pKa	11.92 ± 0.10 (Predicted)	
Boiling Point	454.7 ± 55.0 °C (Predicted)	
Density	1.22 ± 0.1 g/cm <sup>3</sup> (Predicted)	

## Synthesis of Olanexidine Hydrochloride

The synthesis of **Olanexidine Hydrochloride** can be achieved through several related pathways. A common method involves the condensation of 3,4-dichlorobenzylamine hydrochloride with 1-cyano-3-octylguanidine.[3]

### Detailed Synthesis Protocol

A process for producing 1-(3,4-dichlorobenzyl)-5-octylbiguanide dihydrochloride involves the reaction of 1-cyano-3-octylguanidine or its salt with 3,4-dichlorobenzylamine or its salt in an ester-based organic solvent.[4]

#### Reaction Steps:

- React 1-cyano-3-octylguanidine with 3,4-dichlorobenzylamine in an appropriate ester-based solvent.

- After the reaction, the solution is cooled to approximately 40°C.
- Isopropanol, water, and concentrated hydrochloric acid are added to the cooled solution.
- The mixture is stirred at 60-70°C for one hour and then cooled to 10°C or below to precipitate the crystals.
- The precipitated crystals of 1-(3,4-dichlorobenzyl)-5-octylbiguanide dihydrochloride are separated.
- The resulting crystals are washed with isopropanol and dried at 60°C.[4]

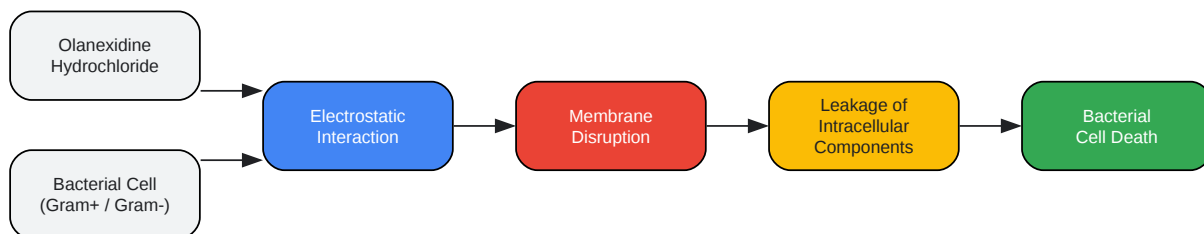
This process allows for the production of **Olanexidine Hydrochloride** in high yield through a safe and straightforward procedure.[4]

## Mechanism of Action

Olanexidine exerts its bactericidal effect primarily by disrupting the integrity of the bacterial cell membrane. This multi-step process does not involve a specific signaling pathway but rather a direct physicochemical interaction with the bacterial cell envelope.

The proposed mechanism of action is as follows:

- **Electrostatic Interaction:** The cationic biguanide group of Olanexidine interacts with negatively charged components on the bacterial cell surface, such as lipopolysaccharides (LPS) in Gram-negative bacteria and lipoteichoic acid (LTA) in Gram-positive bacteria.[1]
- **Membrane Disruption:** This initial binding leads to the displacement of divalent cations that stabilize the outer membrane, causing membrane disorganization and increased permeability.
- **Leakage of Intracellular Components:** The compromised membrane integrity results in the irreversible leakage of essential intracellular components, such as potassium ions and ATP, leading to cell death.[1]
- **Protein Denaturation:** At higher concentrations ( $\geq 160$  µg/ml), Olanexidine can also cause the denaturation of bacterial proteins, contributing to its bactericidal activity.[1]



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Mechanism of Action of **Olanexidine Hydrochloride**.

## Antimicrobial Activity

Olanexidine demonstrates broad-spectrum bactericidal activity against a variety of clinically relevant bacteria, including antibiotic-resistant strains.

Table 2: Minimal Bactericidal Concentrations (MBCs) of Olanexidine after 180-second Exposure

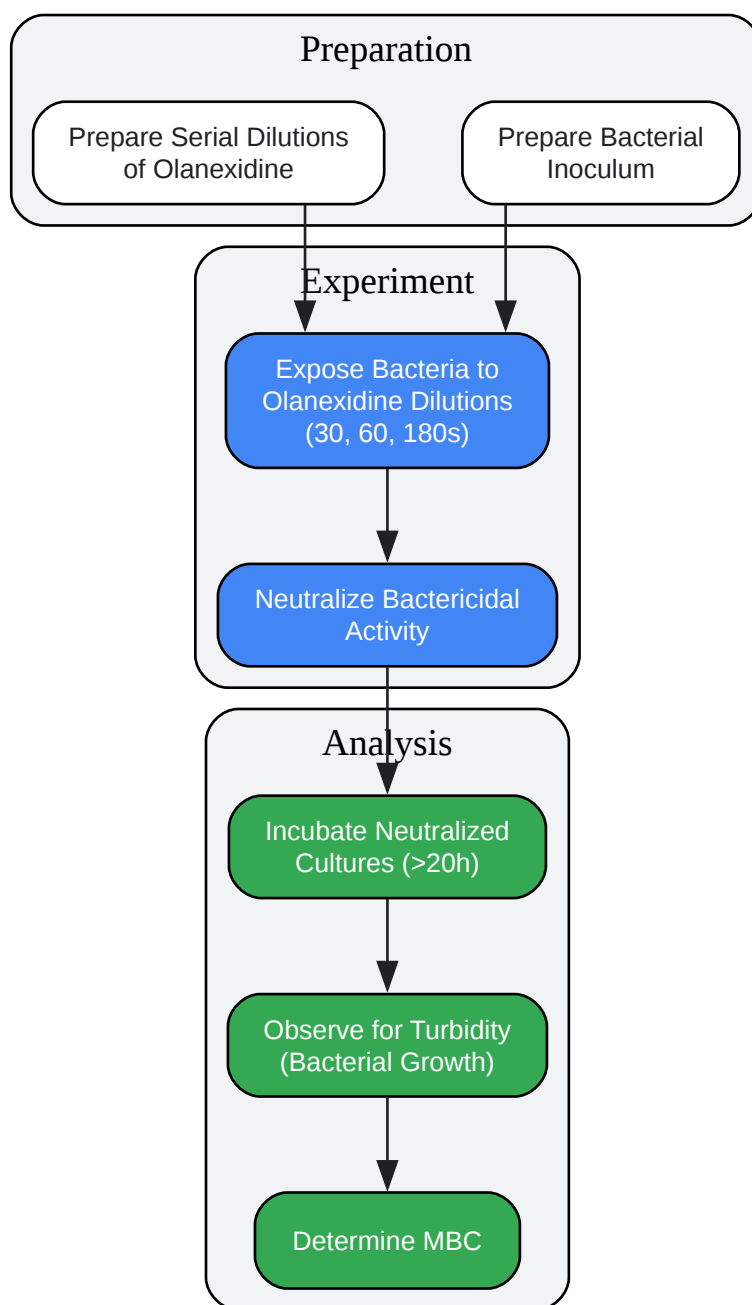
Bacterial Group	Number of Strains	Estimated MBC (µg/mL)	Reference(s)
Gram-positive cocci	155	869	[4]
Gram-positive bacilli	29	109	[4]
Gram-negative bacteria	136	434	[4]

## Experimental Protocol: Determination of Minimal Bactericidal Concentration (MBC)

The MBC of Olanexidine is determined using a modified microdilution method.[4]

Methodology:

- Preparation of Olanexidine Dilutions: Prepare a series of twofold serial dilutions of **Olanexidine hydrochloride** in distilled water.
- Bacterial Inoculum Preparation: Grow test bacterial strains in an appropriate broth, wash the cells with sterile saline, and dilute them in distilled water to achieve a concentration of  $\geq 2 \times 10^5$  CFU/mL.[4]
- Exposure: Mix equal volumes (50  $\mu$ L) of the bacterial suspension and each Olanexidine dilution. The exposure times are typically 30, 60, and 180 seconds at room temperature ( $23^\circ\text{C} \pm 3^\circ\text{C}$ ).[4]
- Neutralization: After the specified exposure time, transfer 10  $\mu$ L of the mixture to 200  $\mu$ L of a neutralizing broth (e.g., soybean-casein digest broth with lecithin and polysorbate 80) to stop the bactericidal activity.[4]
- Incubation: Incubate the neutralized cultures at  $35^\circ\text{C}$  for more than 20 hours.[4]
- MBC Determination: The MBC is the lowest concentration of Olanexidine that results in no visible turbidity after incubation, indicating the eradication of the bacteria.[4]



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Workflow for Minimal Bactericidal Concentration (MBC) Assay.

## Conclusion

**Olanexidine Hydrochloride** is a potent, broad-spectrum antiseptic with a rapid bactericidal mechanism centered on the disruption of the bacterial cell membrane. Its efficacy against a wide range of pathogens, including resistant strains, makes it a valuable agent in infection

control, particularly for skin antiseptics in surgical settings. The provided data and protocols offer a solid foundation for further research and development of this promising antimicrobial compound.

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